Application Note: Phenethyl Cinnamate as a High-Substantivity Fixative in Fragrance Formulation

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Compound of Interest

Compound Name:	*Phenethyl cinnamate*
CAS No.:	*63238-64-2*
Cat. No.:	*B3029362*

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Abstract

This technical guide details the physicochemical properties, olfactory mechanics, and formulation protocols for **Phenethyl Cinnamate** (CAS: 103-53-7). While widely recognized for its balsamic and rosy olfactory profile, its primary utility in advanced perfumery and therapeutic aromatics lies in its high logP value (4.4) and low vapor pressure.[1] These properties allow it to function as a thermodynamic anchor, suppressing the evaporation rate of volatile top-notes through Raoult's Law deviations. This document provides researchers and formulators with validated protocols for solubilization, incorporation, and quantitative fixative evaluation.

Physicochemical Profile & Mechanism of Action

Phenethyl cinnamate acts as a fixative not merely by masking odors, but by altering the vapor pressure of the total solution. Due to its high molecular weight and hydrophobicity, it forms a non-volatile matrix that physically and chemically retards the escape of lighter molecules (e.g., citrus terpenes, aldehydes).

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Key Physical Data

Property	Value	Relevance to Formulation
CAS Number	103-53-7	Regulatory Identification
Molecular Weight	252.31 g/mol	High MW contributes to low volatility
Physical State	White Crystalline Solid	Requires specific solubilization protocols (See Section 4)
Melting Point	54°C – 56°C	Must be gently heated to incorporate; risk of recrystallization
Boiling Point	~370°C (Predicted)	Extremely low volatility; anchors base notes
Vapor Pressure	0.001 mmHg @ 20°C	Negligible evaporation at room temp; excellent tenacity
LogP (o/w)	~4.4 – 4.6	Highly hydrophobic; excellent substantivity on skin/lipids
Solubility	Ethanol, DPG, DEP, Oils	Insoluble in water; requires co-solvent in low-ethanol bases

Mechanism: Vapor Pressure Suppression

In a binary mixture, the partial pressure of a volatile component (

) is reduced by the presence of the non-volatile fixative (

), following a modified Raoult's Law where activity coefficients (

) deviate from unity due to molecular interactions (pi-stacking, hydrogen bonding).

Where:

- : Partial pressure of the volatile odorant.
- : Pure vapor pressure of the volatile odorant.

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- : Mole fraction of the odorant.
- : Activity coefficient (influenced by **Phenethyl Cinnamate**).

Visualization: Molecular Fixation Pathway

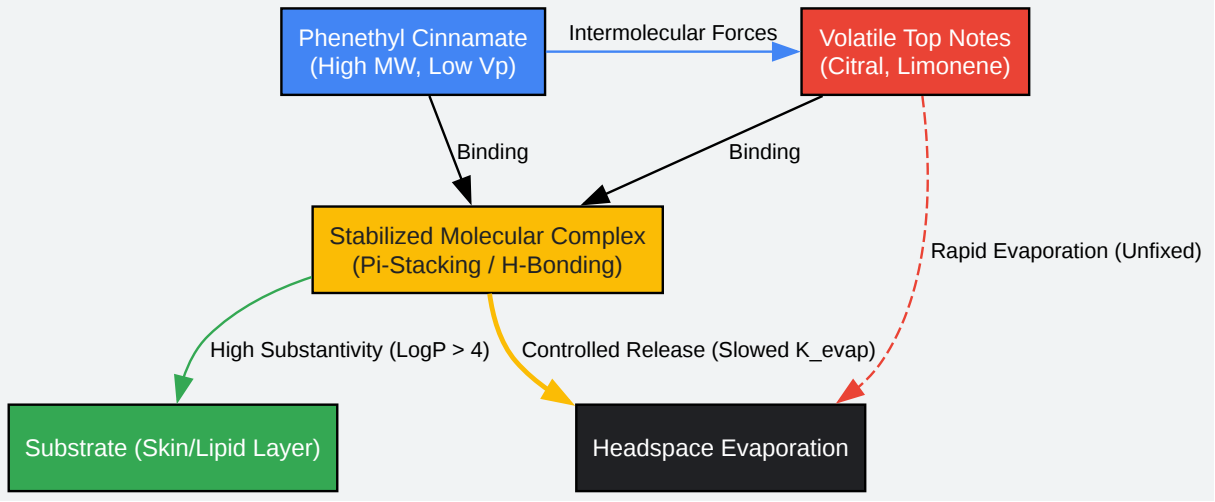

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Figure 1: Mechanism of fixative action showing the suppression of rapid evaporation via complex formation and substrate anchoring.[2]

Olfactory Profile & Application Scope

While primarily a functional fixative, **Phenethyl Cinnamate** contributes its own olfactory character.[1][3][4] It is critical to account for these notes during the "Dry Down" phase of perfume development.

- Primary Descriptors: Balsamic, Rose, Prune, Honey, Powdery.
- Secondary Nuances: Cinnamon-like (subtle), Fruity-jammy.
- Tenacity: >400 Hours on a smelling strip.[4]

Target Accords:

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- Rose Bases: Enhances the "petally" texture and extends the life of Phenylethyl Alcohol (PEA) and Citronellol.
- Orientals/Ambers: Synergizes with Vanillin and Labdanum to create a rich, non-cloying sweetness.
- Fruity Florals: Anchors volatile fruit esters (e.g., plum, berry) which typically flash off quickly.

Formulation Protocols

CRITICAL WARNING: **Phenethyl Cinnamate** is a crystalline solid at room temperature. Direct addition to cold ethanol will result in slow dissolution or "shock crystallization."

Protocol A: Solubilization & Incorporation

Objective: To create a stable 20% (w/w) stock solution for ease of dosing.

Materials:

- **Phenethyl Cinnamate** (Crystalline)[1][5][3][4]
- Dipropylene Glycol (DPG) or Diethyl Phthalate (DEP)
- Magnetic Stirrer & Hot Plate
- Thermometer

Procedure:

- Weighing: Weigh 20g of **Phenethyl Cinnamate** and 80g of DPG into a borosilicate beaker.
- Heating: Place on the hot plate. Heat gently to 45°C - 50°C.
  - Note: Do not exceed 60°C to prevent thermal degradation or loss of other volatile carriers if present.
- Agitation: Stir at medium speed (300 RPM) until all crystals are fully dissolved and the solution is clear.

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- Cooling: Remove from heat and allow to cool to room temperature while stirring.
  - Quality Check: Inspect for reprecipitation. If crystals form upon cooling, the concentration is too high for the solvent system; reduce to 10% or switch to Benzyl Benzoate.
- Storage: Store in an amber glass bottle. This stock solution is liquid at RT and ready for dosing.

Protocol B: Quantitative Fixative Efficiency Test (Gravimetric)

Objective: To empirically measure the ability of **Phenethyl Cinnamate** to retard evaporation of a volatile marker (e.g., Limonene).

Materials:

- Analytical Balance (0.0001g precision)
- Filter Paper Strips (Fragrance Blotters)
- Control Solution: 10% Limonene in Ethanol.
- Test Solution: 10% Limonene + 2% **Phenethyl Cinnamate** in Ethanol.

Procedure:

- Preparation: Dip a blotter 2cm into the Control Solution. Shake once to remove excess.
- Initial Weighing (

  ): Immediately weigh the blotter on the analytical balance. Record mass.
- Exposure: Hang the blotter in a draft-free chamber at 20°C.
- Interval Weighing: Weigh the blotter at

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- Replication: Repeat steps 1-4 with the Test Solution.
- Calculation: Calculate the % Mass Loss for both.
- Result: The Test Solution should show a statistically lower % Loss at

  and

  compared to the Control.

Formulation Workflow Diagram

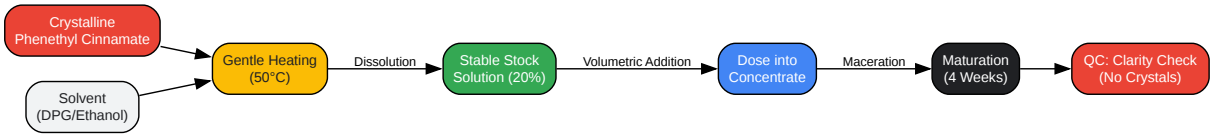

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Figure 2: Recommended workflow for incorporating crystalline fixatives to ensure stability and prevent precipitation.

Stability & Quality Control

For drug development and high-end perfumery, purity is paramount. Impurities can lead to skin sensitization or off-odors.

- Purity Standard: Minimum 98% by GC.
- Key Impurities:
  - Cinnamic Acid:[5][3][6] Can cause skin irritation.[1][7][8][9] Monitor acidity.
  - Phenethyl Alcohol: Residual starting material; alters odor profile.
- Stability:

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- Stable in weak acids and bases.
- Avoid strong oxidizing agents.[10]
- Discoloration: generally non-discoloring, making it superior to Vanillin-based fixatives in white lotions.

Regulatory & Safety (E-E-A-T)[10]

Unlike some cinnamate esters (e.g., Methyl Cinnamate), **Phenethyl Cinnamate** has a favorable safety profile.

- IFRA Status: Not restricted as a specific substance in the IFRA Standards (51st Amendment).[8] It is generally considered safe for use in cosmetic products. However, formulators must ensure the total "Cinnamate" load does not exceed limits if combined with restricted cinnamates (though **Phenethyl Cinnamate** itself is not the sensitizer of concern here).
- RIFM: Monographed and evaluated.
- Allergen Declaration: Not listed as one of the 26 EU cosmetic allergens (unlike Cinnamal or Cinnamyl Alcohol).
- Recommended Usage:
  - Fine Fragrance: 0.5% – 5.0%
  - Functional Products (Soap/Detergent): 0.2% – 2.0%

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